

Technical Master File: Scandium Chloride Hexahydrate ()

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Compound of Interest

Compound Name: Scandium chloride hexahydrate

CAS No.: 20662-14-0

Cat. No.: B1469579

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Operational Safety, Stability, and Application in Drug Development[1]

Executive Summary

Scandium chloride hexahydrate (CAS: 20662-14-0) is a critical precursor in the synthesis of solid-state electrolytes, Lewis acid catalysts, and emerging radiopharmaceuticals (Sc-44/Sc-47 theranostics). While often categorized alongside lanthanides, scandium's smaller ionic radius () imparts unique chemical behaviors, particularly a high susceptibility to hydrolysis.

This guide moves beyond standard Safety Data Sheet (SDS) parameters to address the operational reality of handling this compound: managing its extreme hygroscopicity, preventing "silent" stoichiometry drift, and controlling hydrolysis during aqueous formulation.

Physicochemical Profile & Stability Mechanics[1]

The "Hygroscopic Trap"

The primary operational hazard of

is not acute toxicity, but its deliquescent nature. Upon exposure to ambient humidity (), the crystal lattice absorbs water rapidly. This creates two critical failure modes for researchers:

- **Stoichiometric Drift:** Weighing errors occur as the mass increases due to water absorption, leading to under-dosing of the metal ion in synthesis.
- **Acidic Creep:** As the salt dissolves in absorbed water, it undergoes hydrolysis, generating trace hydrochloric acid (HCl) on the surface, which can corrode stainless steel spatulas and balance pans.

Hydrolysis and Thermal Decomposition

Unlike alkali chlorides, scandium chloride cannot be dehydrated simply by heating. The high charge density of

polarizes the Sc-O bond in coordinated water molecules. Heating facilitates the loss of HCl rather than just

, resulting in the formation of insoluble oxychlorides (

).

Key Reaction:

[1]

Quantitative Data Summary

| Property | Value | Operational Implication |
|----------------|-------------------------|---|
| Formula Weight | 259.41 g/mol | Use this value for molarity calculations; do not confuse with anhydrous (151.31 g/mol). |
| Appearance | White crystalline solid | Yellowing indicates iron contamination or extensive hydrolysis. |
| Solubility () | Highly Soluble | Exothermic dissolution; solution becomes acidic (pH ~3-4). |
| Hygroscopicity | Extreme (Deliquescent) | Handling time in open air must be <2 minutes. |
| Melting Point | 63–66 °C | Low melting point creates "syrup" if heated improperly during drying attempts. |

Toxicological Profile & Risk Assessment

Acute Toxicity

Scandium is generally considered to have low acute toxicity compared to heavy metals like lead or mercury. It is poorly absorbed in the gastrointestinal tract.

- LD50 (Oral, Rat): ~4000 mg/kg [1].
- LD50 (Intraperitoneal, Mouse): ~500 mg/kg [2].

Irritation Hazards (GHS Classification)

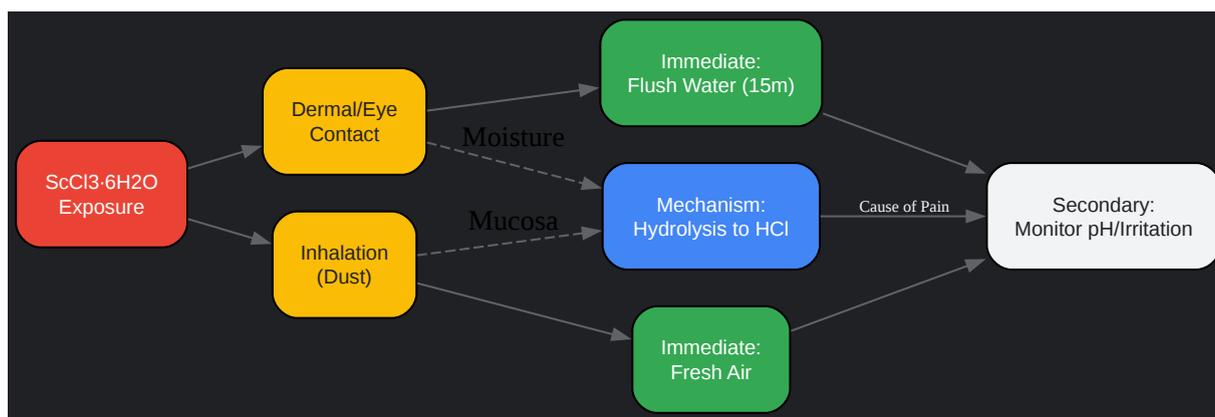
Despite low systemic toxicity, the hydrolysis of the salt on moist membranes (eyes, lungs, sweat) produces acidity.

- H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation (if dust is inhaled).

Visualization: Exposure & Response Logic

The following diagram outlines the decision logic for exposure events, prioritizing the neutralization of acidic byproducts.



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Caption: Decision logic for exposure events. Note that hydrolysis on moist tissue drives the irritation mechanism.[1]

Operational Handling Protocols

Storage and Weighing (The "Dry Chain")

To maintain pharmaceutical-grade stoichiometry, the "Dry Chain" must be preserved.

- Primary Storage: Store in a tightly sealed container within a desiccator containing active silica gel or .
- Inert Atmosphere: For high-precision applications (e.g., crystal growth, organometallics), handle exclusively in an Argon-filled glovebox.

- Weighing Protocol:
 - Step 1: Tare the weighing boat inside the balance.
 - Step 2: Open the stock container only for the duration of transfer.
 - Step 3: If weighing in open air, record the weight immediately. Drifting numbers indicate water absorption; do not "top up" to chase the drift.

Solution Preparation & pH Control

A common error in drug development is dissolving

in neutral buffers, leading to immediate precipitation.

- The pH Limit: Scandium begins to precipitate as at pH > 5.0 [3].[1][5]
- Protocol:
 - Dissolve in 0.1 M HCl initially to ensure complete solvation.
 - Slowly adjust pH to the desired level (e.g., for radiolabeling) using a buffer (e.g., Sodium Acetate or HEPES), ensuring the local concentration of base does not exceed the solubility product ().

Special Context: Radiopharmaceutical Precursors

For researchers working with Sc-44 or Sc-47,

is often the target material or the elution form.

Trace Metal Purity

Commercial "99.9%" purity is often insufficient for radiolabeling DOTA/NOTA chelators. Trace

and

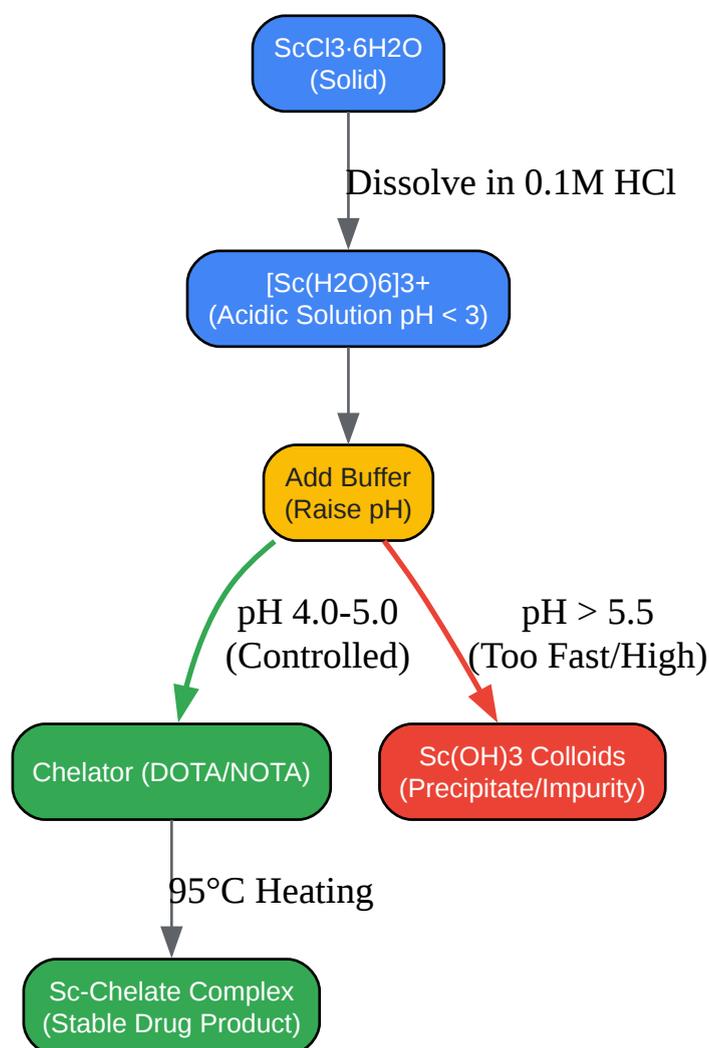
compete with

for the chelator.

- Requirement: Use "Trace Metals Basis" purity (99.999%) or perform a pre-purification step using extraction chromatography (e.g., UTEVA resin) [4].

Visualization: Hydrolysis & Labeling Pathway

The following diagram illustrates the competition between successful chelation and the formation of colloidal hydroxides (a failed synthesis).



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Caption: The "pH Window" is critical. Exceeding pH 5.5 without a chelator present leads to irreversible colloid formation.[1]

Emergency Response & Waste Management

Spill Management

- Small Spills (Benchtop): Do not wipe with a dry paper towel (spreads dust). Cover with wet paper towels to dissolve the solid, then wipe up. The surface will be acidic; wipe down with a weak sodium bicarbonate solution to neutralize.
- Large Spills: Use a HEPA-filtered vacuum or wet-sweep method. Wear N95/P2 respiratory protection.

Thermal Decomposition Incidents

If the material is accidentally heated (e.g., in a drying oven $>100^{\circ}\text{C}$) without ventilation:

- Evacuate: HCl gas will be released.
- Ventilate: Open fume hood sashes fully.
- Neutralize: The residue will likely be an insoluble oxychloride (). This requires concentrated HCl or to re-dissolve for cleaning.

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